

CAS 94135-90-7 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 302-961-4*

Cat. No.: *B12670485*

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In-depth Technical Guide: CAS 94135-90-7

This document provides a summary of the available technical information for the chemical compound with CAS number 94135-90-7.

Chemical Identification and Structure

The chemical compound identified by CAS number 94135-90-7 is Pyrrolidine, 1-(3-bromopropyl)-2,5-dimethyl-, hydrobromide (1:1), also known as 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide.

Chemical Structure:

Caption: 2D structure of 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide.

Physicochemical Properties

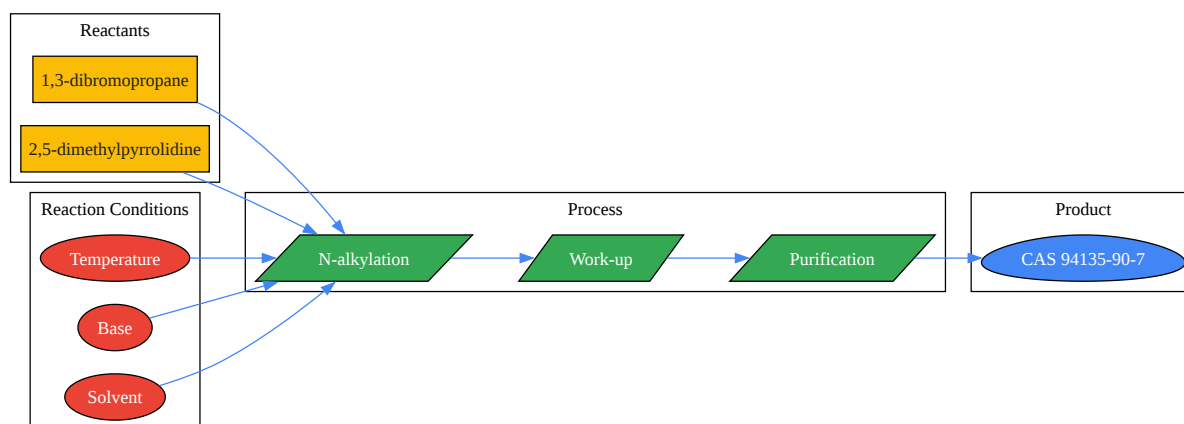
Comprehensive experimental data on the physicochemical properties of CAS 94135-90-7 is limited in publicly available literature. The following table summarizes the basic chemical identifiers.

Property	Value
CAS Number	94135-90-7
Molecular Formula	C ₉ H ₁₉ Br ₂ N
Molecular Weight	299.06 g/mol
Canonical SMILES	<chem>CC1CCCC(N1CCCBrc)C.[Br-]</chem>
InChI Key	Not available in public databases.

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide are not readily available. The synthesis would likely involve the N-alkylation of 2,5-dimethylpyrrolidine with 1,3-dibromopropane.

Hypothetical Synthetic Workflow:



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Caption: A generalized workflow for the synthesis of the target compound.

Applications in Research and Development

There is a notable lack of published research detailing the applications of CAS 94135-90-7 in drug development, signaling pathway analysis, or as a pharmacological tool. Its structure, featuring a quaternary ammonium group and a bromoalkyl chain, suggests potential utility as a synthetic intermediate or as a probe in chemical biology, but specific examples are not documented in available literature.

Signaling Pathways and Mechanism of Action

No information is currently available in peer-reviewed scientific literature to associate CAS 94135-90-7 with any specific biological signaling pathways or to describe its mechanism of action.

Conclusion

The chemical compound CAS 94135-90-7, identified as 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide, is a sparsely documented substance. While its basic chemical identity is established, a comprehensive understanding of its physicochemical properties, synthetic methodologies, and biological activities is hampered by the limited availability of public data. For researchers and drug development professionals, this compound represents a largely unexplored chemical entity. Any application would necessitate de novo characterization and experimental validation.

Disclaimer: This document is based on a diligent search of publicly available scientific databases and chemical supplier information. The absence of detailed data reflects the current state of published knowledge and does not preclude the existence of such information in proprietary or unpublished sources. Researchers should exercise due caution and perform their own validation when working with this compound.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com